

# Chemical structure and properties of Sibiricose A4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sibiricose A4

Cat. No.: B15594259

[Get Quote](#)

## Sibiricose A4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Sibiricose A4** is a complex oligosaccharide ester, a natural product isolated from the roots of *Polygala sibirica* and *Polygala tenuifolia*. This technical guide provides a detailed overview of its chemical structure and known properties based on publicly available data. It is intended to serve as a foundational resource for professionals in natural product research and drug development. While the structural and basic physicochemical data are established, this guide also highlights the current gaps in the scientific literature regarding its specific biological activities and detailed experimental protocols.

### Chemical Structure and Properties

**Sibiricose A4** is a large, polar molecule with a chemical structure characterized by a central sucrose moiety esterified with two sinapoyl groups. Its complexity and stereochemistry are crucial for its physical and potential biological properties.

### Chemical Identity

Identifier	Value	Source
IUPAC Name	[(2R,3S,4R,5R,6R)-4,5-dihydroxy-6-[(2S,3S,4R,5R)-4-hydroxy-3-[(E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoyl]oxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-2-(hydroxymethyl)oxan-3-yl] (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate	[1]
Molecular Formula	C <sub>34</sub> H <sub>42</sub> O <sub>19</sub>	[1][2][3]
CAS Number	241125-73-5	[2][3]

## Physicochemical Properties

A comprehensive, experimentally determined set of physicochemical properties for **Sibiricose A4** is not readily available in the current literature. The data presented below are either computed or from vendor-supplied technical datasheets.

Property	Value	Source
Molecular Weight	754.7 g/mol	[1]
Physical Description	Powder	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
XLogP3 (Computed)	-0.3	[1]
Hydrogen Bond Donor Count	10	[1]
Hydrogen Bond Acceptor Count	19	[1]
Rotatable Bond Count	14	[1]
Exact Mass	754.23202911 Da	[1]
Topological Polar Surface Area	279 Å <sup>2</sup>	[1]

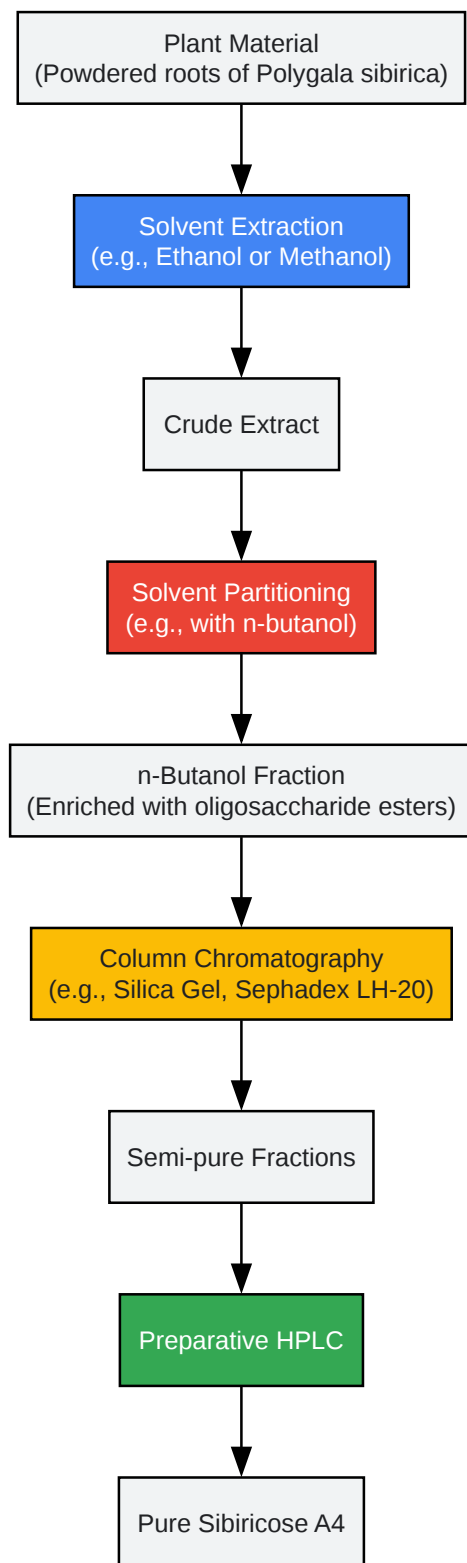
## Isolation and Purification

Detailed experimental protocols for the isolation of **Sibiricose A4** are not explicitly published. However, based on the established procedures for isolating analogous compounds, such as Sibiricose A3, from Polygala species, a general methodology can be outlined. This process involves solvent extraction followed by multi-step chromatographic purification.

## General Experimental Workflow for Isolation

The following diagram illustrates a logical workflow for the isolation and purification of **Sibiricose A4** from its natural source.

## General Workflow for Sibiricose A4 Isolation

[Click to download full resolution via product page](#)

Caption: A flowchart of the general experimental workflow for **Sibiricose A4** isolation.

## Methodological Details

- **Extraction:** The air-dried and powdered roots of *Polygala sibirica* are extracted with a polar solvent such as 95% ethanol or methanol. This is typically performed using methods like maceration, reflux, or ultrasound-assisted extraction to enhance efficiency. The resulting hydroalcoholic solution is then filtered and concentrated under reduced pressure to yield a crude extract.<sup>[4]</sup>
- **Solvent Partitioning:** The crude extract is suspended in water and subjected to sequential liquid-liquid partitioning with solvents of increasing polarity. This step aims to separate compounds based on their polarity, with the more polar oligosaccharide esters, including **Sibiricose A4**, typically concentrating in the n-butanol fraction.<sup>[4]</sup>
- **Chromatographic Purification:** The enriched n-butanol fraction undergoes several rounds of column chromatography for further purification.
  - **Silica Gel Chromatography:** Initial fractionation is often performed on a silica gel column, eluting with a gradient of chloroform and methanol.
  - **Size Exclusion Chromatography:** Fractions containing **Sibiricose A4** may be further purified using a Sephadex LH-20 column to separate compounds based on their molecular size.
- **Final Purification (HPLC):** The final step to obtain highly pure **Sibiricose A4** typically involves semi-preparative or preparative High-Performance Liquid Chromatography (HPLC).<sup>[5]</sup>
- **Structural Elucidation:** The identity and structure of the isolated **Sibiricose A4** are confirmed using spectroscopic techniques, including Mass Spectrometry (MS) for determining the molecular weight and formula, and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR, COSY, HSQC, HMBC) to elucidate the complete chemical structure and stereochemistry.<sup>[3]</sup>

## Biological Activity and Mechanism of Action

As of the date of this document, a comprehensive review of the scientific literature reveals a significant lack of published, peer-reviewed studies on the specific biological activities and

mechanism of action of **Sibiricose A4**. While the plant from which it is isolated, *Polygala sibirica*, has a long history in traditional medicine for its cognitive-enhancing and anti-inflammatory properties, the specific contribution of **Sibiricose A4** to these effects has not been elucidated.

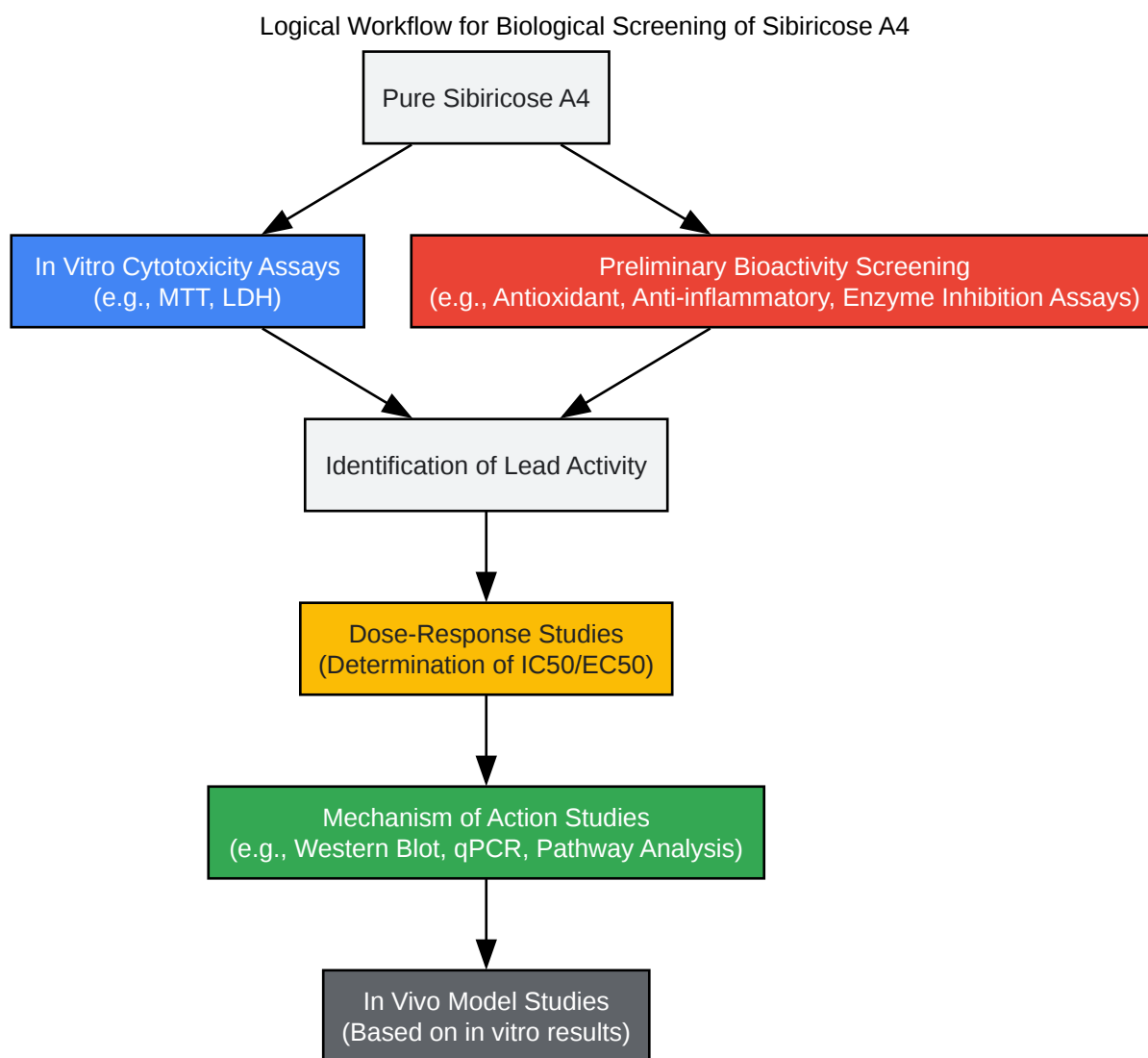
One study detected **Sibiricose A4** in the brain, suggesting it may cross the blood-brain barrier, but further research is needed to confirm this and understand its significance.<sup>[6]</sup> The biological activities of other related compounds, such as the antioxidant properties of Sibiricose A5, have been reported, but these findings cannot be directly extrapolated to **Sibiricose A4** without specific experimental validation.

Due to the absence of data, no signaling pathways or mechanisms of action for **Sibiricose A4** can be described at this time.

## Experimental Protocols for Biological Assays

Consistent with the lack of data on its biological activity, there are no published, detailed experimental protocols for assessing the biological effects of **Sibiricose A4**. Researchers wishing to investigate the bioactivity of this compound would need to develop and validate their own assays based on the hypothesized therapeutic potential.

The following diagram represents a logical workflow for the initial biological screening of a novel natural product like **Sibiricose A4**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the initial biological screening of **Sibiricose A4**.

## Conclusion

**Sibiricose A4** is a structurally defined natural product from *Polygala sibirica*. While its chemical properties are partially characterized and a general isolation strategy can be inferred from related compounds, there is a notable absence of research on its biological activities and mechanism of action. This presents a significant opportunity for further investigation. Future research should focus on quantitative studies of its physicochemical properties, systematic screening for biological activities (particularly in areas suggested by the traditional use of its source plant, such as neuroprotection and anti-inflammation), and elucidation of its molecular

targets and signaling pathways. Such studies are essential to unlock the potential of **Sibiricose A4** as a pharmacological agent.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sibiricose A4 | C<sub>34</sub>H<sub>42</sub>O<sub>19</sub> | CID 10533120 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemfaces.com [chemfaces.com]
- 4. benchchem.com [benchchem.com]
- 5. Chemical investigation of the roots of Polygala sibirica L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical structure and properties of Sibiricose A4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594259#chemical-structure-and-properties-of-sibiricose-a4]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)